# 4-Isopropylpyrimidin-2-amine: A Technical Guide for Advanced Drug Discovery

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Isopropylpyrimidin-2-amine* |
| *CAS No.:* | *5782-70-7* |
| *Cat. No.:* | *B1285298* |

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This guide provides an in-depth technical overview of **4-isopropylpyrimidin-2-amine**, a heterocyclic scaffold of significant interest to researchers, medicinal chemists, and professionals in drug development. We will move beyond basic data to explore the causality behind its synthesis, its strategic importance in modern pharmacology—particularly in kinase inhibition—and the analytical methodologies required for its definitive characterization.

## Chemical Identity and Physicochemical Properties

**4-Isopropylpyrimidin-2-amine** is a substituted pyrimidine featuring an isopropyl group at the C4 position and an amine group at the C2 position. The 2-aminopyrimidine core is recognized as a "privileged scaffold" in medicinal chemistry due to its ability to form critical hydrogen bond interactions with the hinge region of various protein kinases.

While a dedicated CAS number for the unsubstituted **4-isopropylpyrimidin-2-amine** is not commonly listed in commercial or regulatory databases—suggesting it is primarily synthesized as a transient intermediate for further elaboration—its derivatives are well-documented. For instance, the related chlorinated intermediate, 4-Chloro-N-isopropylpyrimidin-2-amine, has the CAS number 71406-60-5.[1]

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The structural and predicted physicochemical properties are summarized below.

| Property | Value | Source |
|---|---|---|
| Molecular Formula | $C_7H_{11}N_3$ | - |
| Molecular Weight | 137.18 g/mol | - |
| Appearance | Predicted: Off-white to pale yellow solid | General observation for aminopyrimidines |
| XLogP3 (Predicted) | ~1.5 | Extrapolated from related structures |
| Hydrogen Bond Donors | 1 (from $-NH_2$) | Calculated |
| Hydrogen Bond Acceptors | 3 (from N1, N3, and $-NH_2$) | Calculated |
| Topological Polar Surface Area (TPSA) | 51.5 $Å^2$ | Calculated |

## Synthesis and Mechanistic Considerations

The construction of the **4-isopropylpyrimidin-2-amine** core is most effectively achieved through a classical condensation reaction, a cornerstone of heterocyclic chemistry. The primary strategy involves the cyclization of a β-dicarbonyl equivalent with guanidine.[2][3]

## Recommended Synthetic Protocol

A robust and logical three-step synthesis starting from diethyl isopropylmalonate is presented below. This approach first builds a stable dihydroxy-pyrimidine intermediate, which is then activated by chlorination before a final reduction step.

Step 1: Synthesis of 2-Amino-5-isopropylpyrimidine-4,6-diol

- Reagent Preparation: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, prepare a solution of sodium ethoxide by carefully dissolving sodium metal (2.1 eq.) in absolute ethanol under an inert atmosphere ($N_2$ or Ar).

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- Reaction Initiation: To the sodium ethoxide solution, add guanidine hydrochloride (1.0 eq.). Stir for 20 minutes to allow for the formation of free guanidine.
- Condensation: Add diethyl isopropylmalonate (1.0 eq.) to the reaction mixture.
- Reflux: Heat the mixture to reflux and maintain for 6-8 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After completion, cool the reaction mixture to room temperature. Carefully neutralize with concentrated HCl to pH ~7, which will precipitate the product. Filter the white solid, wash with cold water and then diethyl ether, and dry under vacuum to yield 2-Amino-5-isopropylpyrimidine-4,6-diol.[4]

Causality: The use of a strong base like sodium ethoxide is critical to deprotonate the guanidine and the active methylene of the malonic ester, facilitating the nucleophilic attack and subsequent cyclization to form the stable pyrimidine ring.

Step 2: Synthesis of 2-Amino-4,6-dichloro-5-isopropylpyrimidine

- Reaction Setup: In a fume hood, suspend the 2-Amino-5-isopropylpyrimidine-4,6-diol (1.0 eq.) in phosphorus oxychloride ($POCl_3$, ~5-10 eq.).
- Catalysis: Add a catalytic amount of N,N-dimethylaniline or triethylamine (0.1 eq.).
- Reflux: Heat the mixture to reflux for 3-4 hours. The reaction should become a clear solution.
- Work-up: Carefully quench the reaction by pouring it slowly onto crushed ice with vigorous stirring. The product will precipitate. Neutralize the aqueous solution with a base (e.g., $NaHCO_3$ or NaOH solution) to pH ~8. Filter the precipitate, wash thoroughly with water, and dry.[4]

Causality: $POCl_3$ serves as both the reagent and solvent, effectively converting the hydroxyl groups (in their tautomeric keto form) into excellent leaving groups (chlorophosphates), which are then displaced by chloride ions to yield the dichlorinated product.

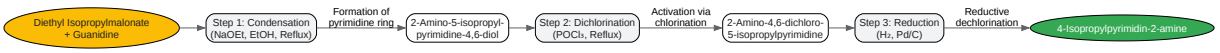
Step 3: Synthesis of **4-Isopropylpyrimidin-2-amine** (Dechlorination)

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- Reaction Setup: Dissolve the 2-Amino-4,6-dichloro-5-isopropylpyrimidine (1.0 eq.) in a suitable solvent such as ethanol or ethyl acetate.
- Catalyst Addition: Add 10% Palladium on carbon (Pd/C) catalyst (5-10 mol%).
- Hydrogenation: Place the reaction vessel under a hydrogen atmosphere (using a balloon or a Parr hydrogenator) and stir vigorously at room temperature.
- Work-up: Monitor the reaction by TLC until the starting material is consumed. Filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst. Evaporate the solvent under reduced pressure to yield the final product, **4-isopropylpyrimidin-2-amine**.

Causality: Catalytic hydrogenation is a classic and clean method for the reductive cleavage of carbon-halogen bonds. The palladium surface activates the hydrogen, allowing it to replace the chlorine atoms on the pyrimidine ring.

## Synthesis Workflow Diagram




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Caption: Three-step synthesis of **4-Isopropylpyrimidin-2-amine**.

# Application in Drug Discovery: A Privileged Kinase Hinge-Binder

The 2-aminopyrimidine scaffold is a cornerstone of modern kinase inhibitor design. Its nitrogen atoms are perfectly positioned to act as hydrogen bond donors and acceptors, mimicking the adenine portion of ATP and binding to the highly conserved hinge region of the kinase active site. The C4 position, occupied here by an isopropyl group, points out towards the solvent-exposed region, providing a vector for building selectivity and improving pharmacokinetic properties.

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## Role as a Core Scaffold

Derivatives of **4-isopropylpyrimidin-2-amine** have been investigated as inhibitors of several critical cancer-related kinases:

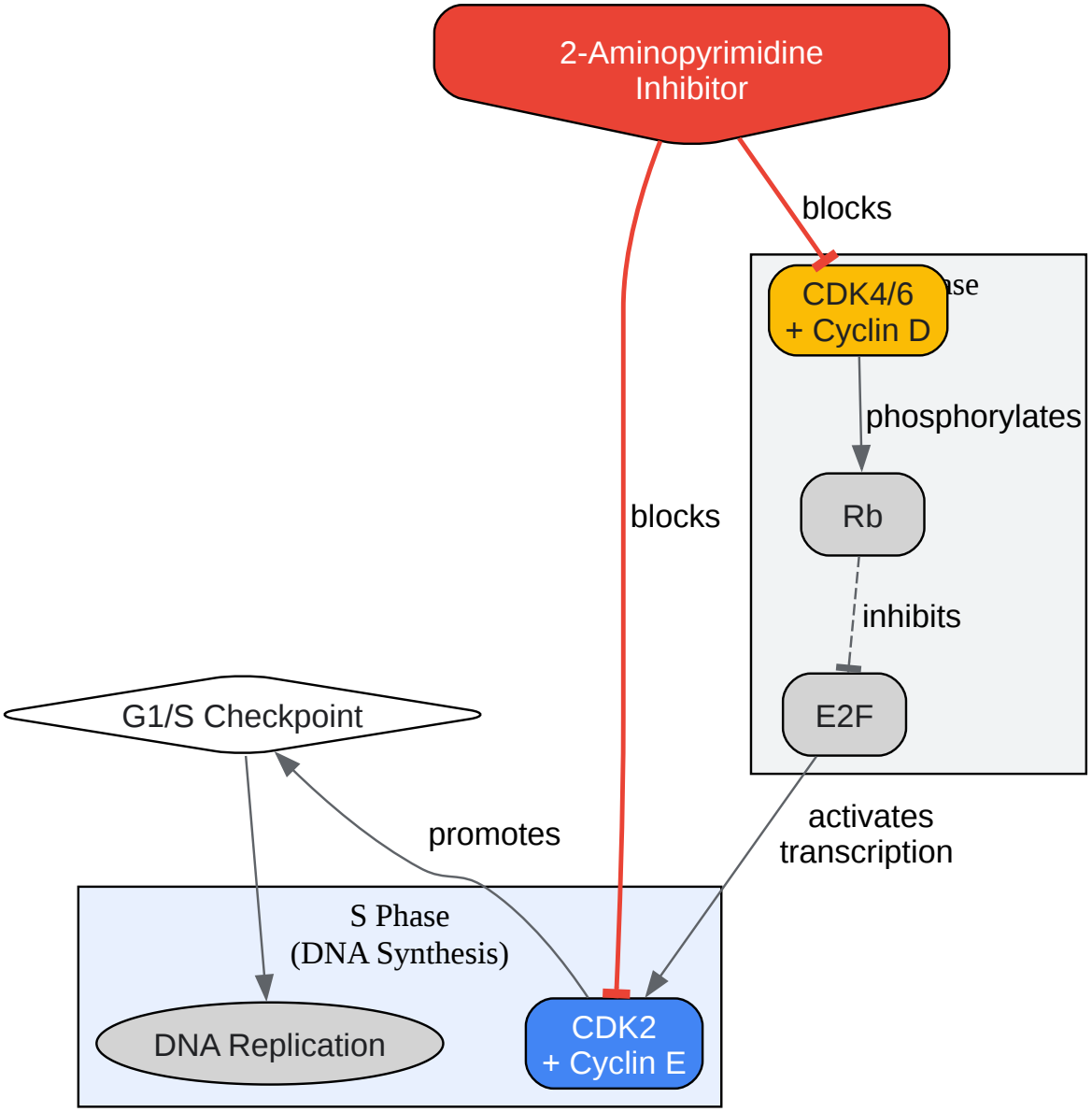
- Cyclin-Dependent Kinases (CDKs): CDKs are master regulators of the cell cycle, and their inhibition is a validated strategy for cancer therapy. The 2-aminopyrimidine core is central to numerous CDK inhibitors.[2]
- Polo-Like Kinase 4 (PLK4): As a key regulator of centriole duplication, PLK4 is a target for inducing mitotic catastrophe in cancer cells. Aminopyrimidine-based compounds have shown high potency against PLK4.
- KRAS G12C Pathway: While not a direct kinase, the signaling pathway downstream of the oncogenic KRAS G12C mutant is rich in kinase targets. Intermediates like 2-isopropyl-4-methylpyridin-3-amine (a close structural relative) are vital for synthesizing covalent KRAS G12C inhibitors, highlighting the utility of the isopropyl-amino-heterocycle motif in this high-impact area of oncology.[5]

## Biological Activity of Related Pyrimidine Derivatives

| Compound Class | Target/Activity | $IC_{50}$ / Potency | Reference |
|---|---|---|---|
| 2-Amino-4-aryl-pyrimidine | Anticancer (MCF-7 Breast Cancer) | 0.48 µM | [6] |
| 5-Fluoro-2-amino-4,6-dichloropyrimidine | Nitric Oxide Production Inhibition | 2 µM | [4] |
| 2-Amino-4-chloro-pyrimidine derivatives | Anticancer (HCT116 Colon Cancer) | $EC_{50}$ = 89.24 µM | [7] |
| 2-Aminopyrimidine derivatives | β-Glucuronidase Inhibition | $IC_{50}$ = 2.8 µM | [8] |

## Conceptual Signaling Pathway: CDK Regulation of the Cell Cycle

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Caption: Inhibition of CDK4/6 and CDK2 by 2-aminopyrimidine scaffolds arrests the cell cycle.

## Analytical and Spectroscopic Characterization

Confirming the identity and purity of synthesized **4-isopropylpyrimidin-2-amine** is critical. The following data are predicted based on spectroscopic principles and data from closely related

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analogs, such as 2-amino-5-isopropylpyrimidine-4,6-diol.[4]

| Technique | Expected Observations |
|---|---|
| $^{1}$H NMR | δ ~6.5-8.0 ppm: Two doublets for the pyrimidine ring protons (H5 and H6).δ ~5.0-5.5 ppm: A broad singlet for the -$NH_2$ protons (exchangeable with $D_2O$).δ ~2.8-3.2 ppm: A septet for the isopropyl -CH proton.δ ~1.2-1.4 ppm: A doublet for the two isopropyl -$CH_3$ groups (6H). |
| $^{13}$C NMR | δ ~163 ppm: C2 (attached to -$NH_2$).δ ~160 ppm: C4 (attached to isopropyl).δ ~158 ppm: C6.δ ~110 ppm: C5.δ ~35 ppm: Isopropyl -CH.δ ~22 ppm: Isopropyl -$CH_3$. |
| IR Spectroscopy | 3300-3500 $cm^{-1}$: Two distinct N-H stretching bands (asymmetric and symmetric) for the primary amine.~1640 $cm^{-1}$: N-H scissoring (bending) vibration.~1550-1600 $cm^{-1}$: C=N and C=C stretching vibrations of the pyrimidine ring.2850-3000 $cm^{-1}$: C-H stretching of the isopropyl group. |
| Mass Spectrometry (EI) | $M^+$ at m/z = 137: The molecular ion peak. Due to the odd number of nitrogen atoms, this peak will have an odd mass ("Nitrogen Rule").$[M-15]^+$ at m/z = 122: A prominent fragment corresponding to the loss of a methyl radical (•$CH_3$) from the isopropyl group, forming a stable secondary carbocation. |

## Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **4-isopropylpyrimidin-2-amine** is not available, prudent laboratory practice dictates handling it with the care afforded to related

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aminopyrimidines and alkylamines. The following guidelines are based on SDS for 2-aminopyrimidine and isopropylamine.[9][10]

| Aspect | Guideline |
|---|---|
| Personal Protective Equipment (PPE) | Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles. |
| Handling | Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing dust, vapors, or mists. Avoid contact with skin, eyes, and clothing. Ground all equipment to prevent static discharge. |
| First Aid (Exposure) | Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.Skin: Wash off immediately with soap and plenty of water. Remove contaminated clothing.Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. |
| Storage | Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from strong oxidizing agents and acids. |
| Fire Fighting | Use carbon dioxide ($CO_2$), dry chemical powder, or appropriate foam. |

# Conclusion

**4-Isopropylpyrimidin-2-amine** represents a valuable and versatile chemical scaffold for modern drug discovery. Its straightforward synthesis from common starting materials and its proven ability to serve as a core for potent kinase inhibitors make it a compound of high strategic importance. Researchers and drug development professionals who master its synthesis and understand its role in molecular recognition will be well-equipped to design the

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next generation of targeted therapeutics, particularly in the field of oncology. This guide provides the foundational technical knowledge to facilitate that endeavor.

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